

Proper Disposal of 1-Bromo-3-(difluoromethoxy)benzene: A Comprehensive Guide

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Compound of Interest

Compound Name: 1-Bromo-3-(difluoromethoxy)benzene

Cat. No.: B1271890

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This document provides essential safety, handling, and disposal protocols for **1-Bromo-3-(difluoromethoxy)benzene** (CAS No. 262587-05-3), a key intermediate in pharmaceutical and agrochemical synthesis. Adherence to these guidelines is critical for ensuring the safety of laboratory personnel and minimizing environmental impact. This guide is intended for researchers, scientists, and professionals in the drug development and chemical industries.

Essential Safety and Handling Information

1-Bromo-3-(difluoromethoxy)benzene is a colorless to light yellow liquid.^[1] While specific toxicity data for this compound is not readily available, closely related halogenated aromatic ethers are known to be irritants and potentially harmful. Therefore, it is crucial to handle this chemical with appropriate safety precautions.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Chemically resistant gloves, such as nitrile or neoprene, should be worn.
- **Skin Protection:** A lab coat or chemical-resistant apron is required.

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a respirator with an organic vapor cartridge may be necessary.

Handling and Storage:

- Avoid contact with skin and eyes.
- Do not inhale vapors or mists.
- Keep away from heat, sparks, and open flames.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.

Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **1-Bromo-3-(difluoromethoxy)benzene** and the GHS hazard classifications of a closely related compound, which should be considered as potential hazards.

Property	Value	Reference
Chemical Name	1-Bromo-3-(difluoromethoxy)benzene	
CAS Number	262587-05-3	[1]
Molecular Formula	C ₇ H ₅ BrF ₂ O	[1]
Molecular Weight	223.02 g/mol	[1]
Appearance	Colorless to light yellow clear liquid	[1]
Density	1.585 - 1.63 g/mL at 25 °C	[1][2]
Boiling Point	196-197 °C	[1][2]
Refractive Index	n ₂₀ /D 1.502	[2]
GHS Hazard Statements (for 1-Bromo-3-(trifluoromethoxy)benzene)	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	Based on data for a structurally similar compound. [3]
GHS Pictograms (for 1-Bromo-3-(trifluoromethoxy)benzene)	Irritant	Based on data for a structurally similar compound. [3]

Experimental Protocols: Spill and Waste Disposal

Spill Response Protocol:

- Evacuate: Immediately clear the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated to disperse any vapors.
- Contain: Use a non-combustible absorbent material, such as sand or vermiculite, to contain the spill.

- **Collect:** Carefully collect the absorbed material into a designated, labeled, and sealed container for hazardous waste.
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent, collecting all cleaning materials as hazardous waste.
- **Report:** Report the spill to the appropriate environmental health and safety (EHS) department.

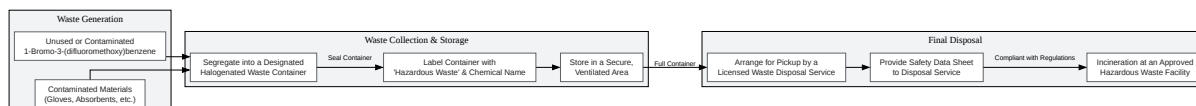
Waste Disposal Protocol:

The primary method for the disposal of **1-Bromo-3-(difluoromethoxy)benzene** and contaminated materials is through a licensed hazardous waste disposal facility.

- **Segregation:** Collect waste **1-Bromo-3-(difluoromethoxy)benzene** and any contaminated materials (e.g., pipette tips, absorbent pads, gloves) in a dedicated, compatible, and clearly labeled hazardous waste container. Halogenated organic waste should be collected separately from non-halogenated waste.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**1-Bromo-3-(difluoromethoxy)benzene**," and the appropriate hazard pictograms.
- **Storage:** Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area. Keep away from ignition sources.
- **Disposal:** Arrange for the collection of the hazardous waste by a licensed and approved waste disposal contractor. Provide the contractor with the Safety Data Sheet (SDS) for the compound. Disposal must be in accordance with all local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.

Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **1-Bromo-3-(difluoromethoxy)benzene**.



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Caption: Logical workflow for the proper disposal of **1-Bromo-3-(difluoromethoxy)benzene**.

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